

GNE-293 In Vitro Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: GNE-293
Cat. No.: B15543027

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Introduction

GNE-293 is a potent and highly selective inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) isoform. The PI3K signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and differentiation. The delta isoform of PI3K is primarily expressed in hematopoietic cells and plays a crucial role in B-cell signaling and activation. Dysregulation of the PI3K δ pathway is implicated in various B-cell malignancies and inflammatory diseases, making it a key target for therapeutic intervention.

These application notes provide a detailed protocol for an in vitro biochemical assay to determine the potency and selectivity of **GNE-293** against PI3K isoforms.

Data Presentation

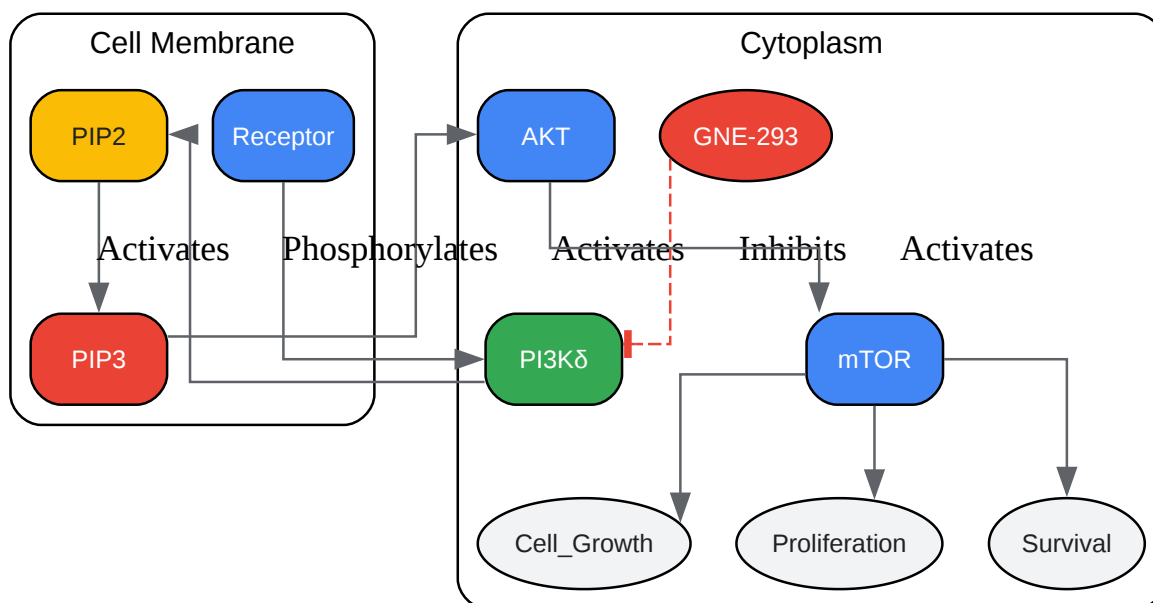
The inhibitory activity of **GNE-293** is quantified by its half-maximal inhibitory concentration (IC₅₀). The following table summarizes the biochemical potency of **GNE-293** against the four Class I PI3K isoforms.

Compound	PI3K α (IC50 nM)	PI3K β (IC50 nM)	PI3K γ (IC50 nM)	PI3K δ (IC50 nM)
GNE-293	1,300	290	29	4.38

Data is representative and may vary based on specific experimental conditions.

Signaling Pathway

The PI3K/AKT/mTOR pathway is a central signaling cascade that **GNE-293** modulates. Upon activation by cell surface receptors, PI3K δ phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors such as AKT and PDK1. **GNE-293** selectively binds to the ATP-binding pocket of PI3K δ , inhibiting its kinase activity and thereby blocking the downstream signaling cascade.



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PI3K/AKT/mTOR signaling pathway and **GNE-293** inhibition.

Experimental Protocols

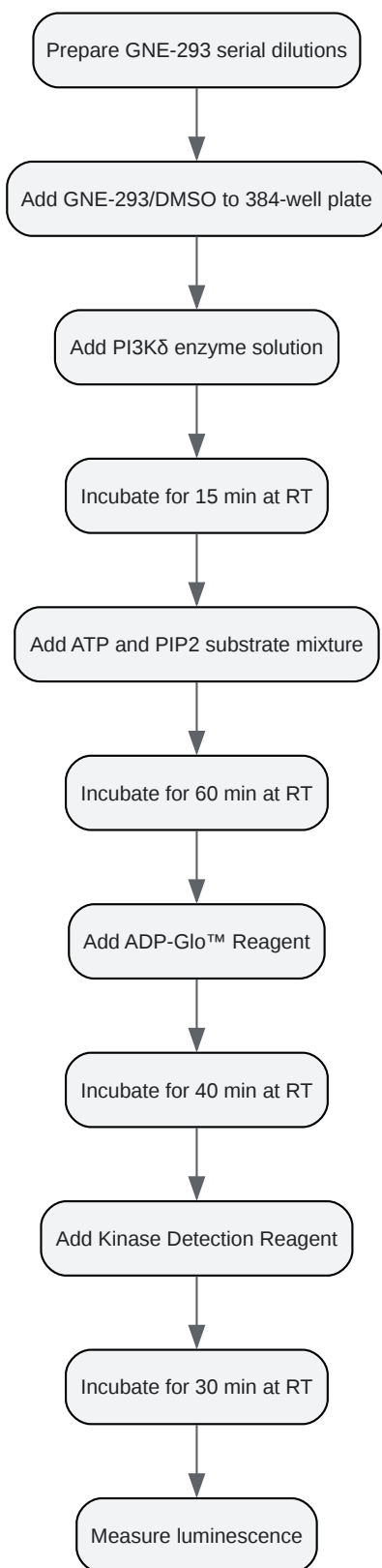
In Vitro Biochemical Kinase Assay (ADP-Glo™ Format)

This protocol describes a method to determine the in vitro inhibitory activity of **GNE-293** against PI3Kδ using a luminescence-based kinase assay that measures the amount of ADP produced during the kinase reaction.

1. Reagent Preparation:

- Kinase Buffer: 50 mM HEPES (pH 7.5), 50 mM NaCl, 3 mM MgCl₂, 0.025 mg/ml BSA.
- **GNE-293** Stock Solution: Prepare a 10 mM stock solution of **GNE-293** in 100% DMSO.
- Serial Dilutions: Perform a serial dilution of the **GNE-293** stock solution in kinase buffer to achieve the desired final concentrations for the assay.
- PI3Kδ Enzyme: Reconstitute recombinant human PI3Kδ (p110δ/p85α) in kinase buffer to the desired concentration.
- Substrate Solution: Prepare a solution of phosphatidylinositol (4,5)-bisphosphate (PIP₂) in the kinase buffer.
- ATP Solution: Prepare a solution of ATP in the kinase buffer. The final ATP concentration in the assay should be close to its K_m for the enzyme.
- ADP-Glo™ Reagent and Kinase Detection Reagent: Prepare according to the manufacturer's instructions (Promega).

2. Experimental Workflow:



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Workflow for the in vitro PI3Kδ kinase assay.

3. Assay Procedure:

- Add 1 μ L of the serially diluted **GNE-293** or DMSO (vehicle control) to the wells of a low-volume 384-well plate.
- Add 2 μ L of the diluted PI3K δ enzyme solution to each well.
- Gently mix and incubate the plate at room temperature for 15 minutes to allow for compound binding to the enzyme.
- Initiate the kinase reaction by adding 2 μ L of the ATP and PIP2 substrate mixture to each well.
- Incubate the reaction at room temperature for 60 minutes.
- Stop the kinase reaction by adding 5 μ L of ADP-Glo™ Reagent to each well.
- Incubate the plate at room temperature for 40 minutes to deplete the unconsumed ATP.
- Add 10 μ L of Kinase Detection Reagent to each well to convert the generated ADP to ATP and produce a luminescent signal.
- Incubate the plate at room temperature for 30 minutes.
- Measure the luminescence using a plate reader.

4. Data Analysis:

- Calculate the percentage of inhibition for each concentration of **GNE-293** relative to the DMSO control.
- Plot the percent inhibition against the logarithm of the inhibitor concentration.
- Fit the data to a sigmoidal dose-response curve using a suitable software (e.g., GraphPad Prism) to determine the IC50 value.

Conclusion

The provided protocols and data offer a framework for the in vitro characterization of **GNE-293**. The ADP-Glo™ kinase assay is a robust and sensitive method for determining the potency and selectivity of PI3K inhibitors. This information is crucial for advancing drug discovery programs targeting the PI3K δ signaling pathway for the treatment of cancers and inflammatory conditions.

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